

DL-Alpha-tocopherol nicotinate-d9 LC-MS/MS method development

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Compound of Interest

Compound Name: *DL-Alpha-tocopherol nicotinate-d9*

Cat. No.: *B12423749*

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An LC-MS/MS Method for the Quantification of **DL-Alpha-tocopherol nicotinate-d9** in Research Samples

Application Note

Introduction

DL-Alpha-tocopherol nicotinate is an ester of α -tocopherol (Vitamin E) and nicotinic acid (Niacin).[1][2] Deuterated analogs, such as **DL-Alpha-tocopherol nicotinate-d9**, are critical internal standards for quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The stable isotope label ensures accurate quantification by compensating for matrix effects and variations during sample preparation and analysis.[3][4] This application note details a robust LC-MS/MS method for the determination of **DL-Alpha-tocopherol nicotinate-d9**, applicable to various research samples.

Principle

The method employs a "dilute-and-shoot" approach for simplified sample preparation, followed by reversed-phase liquid chromatography for the separation of the analyte.[5] Detection and quantification are achieved using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.[5]

Instrumentation and Materials

- LC-MS/MS System: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.[6]
- Analytical Column: A C18 reversed-phase column (e.g., Agilent Poroshell 120 EC-C18, 2.7 μm , 100 x 4.6 mm) is suitable for the separation of lipophilic molecules like tocopherol esters.[5]
- Solvents: LC-MS grade methanol, water, and formic acid.[7]
- Standards: **DL-Alpha-tocopherol nicotinate-d9** reference standard.

Experimental Protocols

1. Standard Solution Preparation

- Primary Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **DL-Alpha-tocopherol nicotinate-d9** in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with methanol to achieve a concentration range suitable for the calibration curve (e.g., 1 ng/mL to 1000 ng/mL).

2. Sample Preparation

For a simple "dilute-and-shoot" protocol:

- Accurately transfer 50 μL of the sample (e.g., plasma, tissue homogenate) into a 1.5 mL microcentrifuge tube.
- Add 450 μL of methanol containing the internal standard (if a different, non-deuterated form is being quantified). For the analysis of the d9 compound itself, this would be a simple dilution.
- Vortex the mixture for 30 seconds to precipitate proteins and ensure thorough mixing.
- Centrifuge at 14,000 x g for 10 minutes to pellet the precipitated proteins.[6]
- Transfer the supernatant to an HPLC vial for LC-MS/MS analysis.[6]

3. LC-MS/MS Analysis

- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., Agilent Poroshell 120 EC-C18, 2.7 μm , 100 x 4.6 mm).[5]
 - Mobile Phase A: Water with 0.1% formic acid.[6]
 - Mobile Phase B: Methanol with 0.1% formic acid.[6]
 - Gradient: A typical gradient would start with a higher percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the lipophilic analyte.
 - Flow Rate: 0.5 mL/min.
 - Injection Volume: 5 μL .[5]
 - Column Temperature: 40 $^{\circ}\text{C}$.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[5]
 - MRM Transitions: The precursor ion will be the protonated molecule $[\text{M}+\text{H}]^{+}$ of **DL-Alpha-tocopherol nicotinate-d9**. The product ions will be specific fragments generated by collision-induced dissociation. These transitions need to be optimized by infusing the standard solution into the mass spectrometer.

Data Presentation

Table 1: Optimized Mass Spectrometry Parameters for **DL-Alpha-tocopherol nicotinate-d9**

Parameter	Value
Precursor Ion (m/z)	[To be determined]
Product Ion 1 (m/z)	[To be determined]
Product Ion 2 (m/z)	[To be determined]
Collision Energy (eV)	[To be determined]
Dwell Time (ms)	100

Table 2: Calibration Curve Data for **DL-Alpha-tocopherol nicotinate-d9**

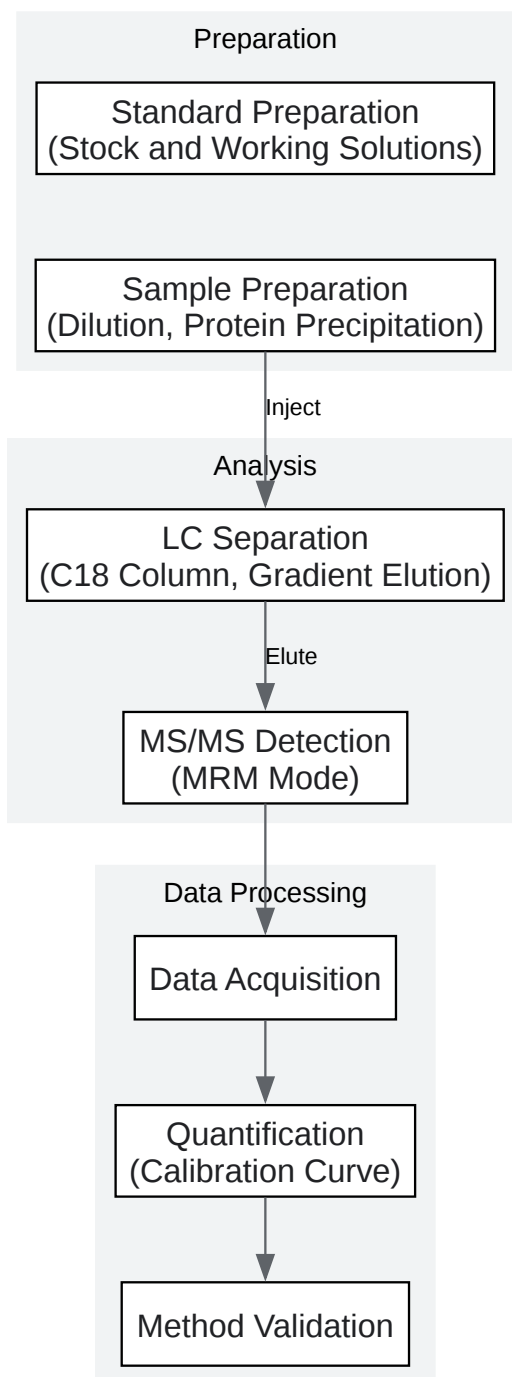
Concentration (ng/mL)	Peak Area (Arbitrary Units)
1	[Placeholder]
5	[Placeholder]
10	[Placeholder]
50	[Placeholder]
100	[Placeholder]
500	[Placeholder]
1000	[Placeholder]

Table 3: Method Validation Summary

Parameter	Result
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	[To be determined]
Limit of Quantification (LOQ)	[To be determined]
Precision (%CV)	< 15%
Accuracy (% Recovery)	85-115%

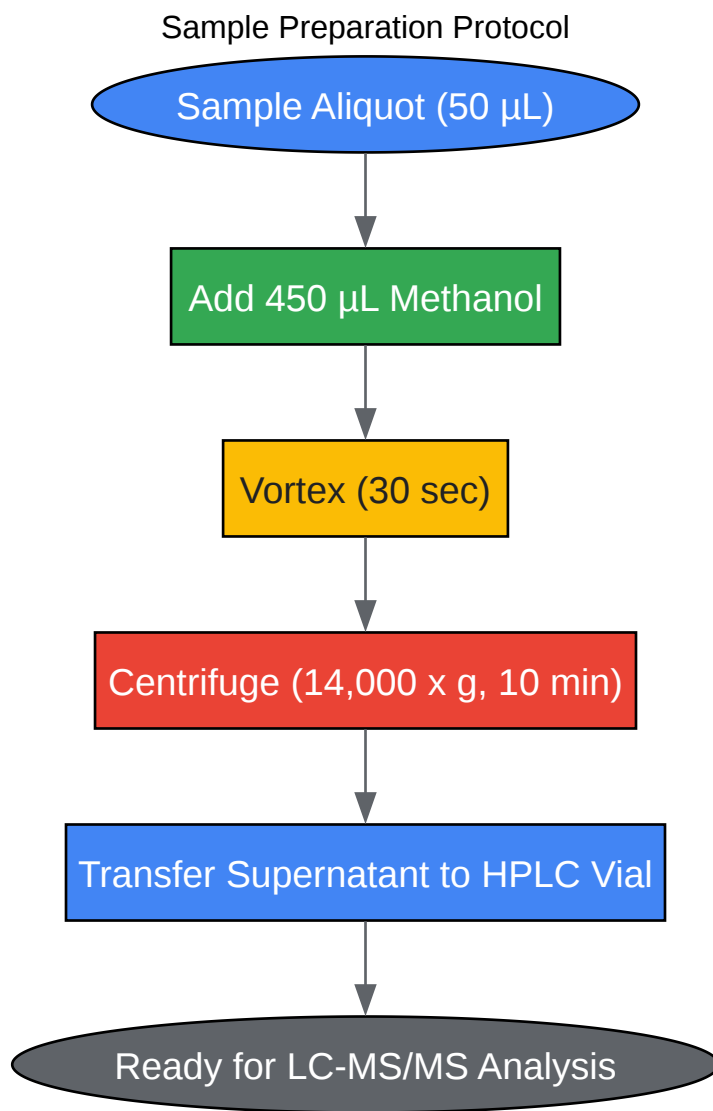
Visualizations

LC-MS/MS Method Development Workflow for DL-Alpha-tocopherol nicotinate-d9



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Caption: Workflow for the development and validation of an LC-MS/MS method.



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References

- 1. specialchem.com [specialchem.com]
- 2. Vitamin E Nicotinate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. A New LC-MS/MS-Based Method for the Simultaneous Detection of α -Tocopherol and Its Long-Chain Metabolites in Plasma Samples Using Stable Isotope Dilution Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. sciex.com [sciex.com]
- 6. Simultaneous quantification of vitamin E and vitamin E metabolites in equine plasma and serum using LC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 7. bfr.bund.de [bfr.bund.de]
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